An In-Depth Technical Guide to 3-Chloro-5-methylbenzo[d]isoxazole

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Compound of Interest

Compound Name:	*3-Chloro-5-methylbenzo[d]isoxazole*
CAS No.:	*196708-35-7*
Cat. No.:	*B175095*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloro-5-methylbenzo[d]isoxazole**, a heterocyclic compound of significant interest in medicinal chemistry. This document details its fundamental molecular properties, discusses its relevance within the broader class of benzisoxazoles, and outlines a plausible synthetic approach based on established chemical principles.

Core Molecular Attributes

3-Chloro-5-methylbenzo[d]isoxazole is a substituted benzisoxazole derivative. The core structure consists of a benzene ring fused to an isoxazole ring, with a chlorine atom at the 3-position and a methyl group at the 5-position.

Molecular Formula and Weight

The chemical formula for this compound has been unequivocally established as C_8H_6ClNO.[1][2] This composition gives it a molecular weight of approximately 167.59 g/mol .[1][2]

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Structural and Physicochemical Data

A summary of the key structural and calculated physicochemical properties is presented in the table below. These parameters are crucial for predicting the compound's behavior in various chemical and biological systems, including its solubility, permeability, and potential as a drug candidate.

Property	Value	Source
Molecular Formula	C_8H_6ClNO	[1][2]
Molecular Weight	167.59 g/mol	[1][2]
CAS Number	196708-35-7	[1][2]
Topological Polar Surface Area (TPSA)	26.03 $Å^2$	[2]
LogP (calculated)	2.78962	[2]
Hydrogen Bond Acceptors	2	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	0	[2]

Scientific Context and Therapeutic Potential

The benzisoxazole scaffold is recognized as a "privileged structure" in medicinal chemistry due to its prevalence in a wide range of biologically active compounds.[3] Derivatives of benzisoxazole have shown significant promise and are components of approved drugs for various therapeutic areas.

Broad-Spectrum Biological Activity

Benzisoxazole analogues are key pharmacophores in compounds developed as:

- Antipsychotics
- Anti-inflammatory agents

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- Anticancer agents
- Antimicrobial agents
- Anticonvulsants[3]

The introduction of specific substituents, such as a halogen at the 5-position of the benzisoxazole ring, has been shown to modulate biological activity, often leading to an increase in potency.[3] This highlights the importance of synthesizing and evaluating specific derivatives like **3-Chloro-5-methylbenzo[d]isoxazole** for novel therapeutic applications.

Proposed Synthetic Pathway

While a specific, detailed experimental protocol for the synthesis of **3-Chloro-5-methylbenzo[d]isoxazole** is not readily available in peer-reviewed literature, a plausible and efficient synthetic route can be proposed based on established methodologies for analogous benzisoxazole derivatives. The most common and effective method involves the cyclization of an ortho-hydroxy ketoxime.

A logical synthetic approach would involve a two-step process starting from 2-hydroxy-5-methylacetophenone.

Caption: Proposed two-step synthesis of **3-Chloro-5-methylbenzo[d]isoxazole**.

Step 1: Oximation of 2-Hydroxy-5-methylacetophenone

The initial step involves the conversion of the ketone functionality of 2-hydroxy-5-methylacetophenone to an oxime. This is a standard condensation reaction.

- Rationale: The formation of the oxime is a critical prerequisite for the subsequent cyclization to form the isoxazole ring. The hydroxyl group of the oxime will ultimately form the N-O bond of the heterocyclic ring.

Experimental Protocol:

- Suspend 2-hydroxy-5-methylacetophenone in ethanol.
- Add hydroxylamine hydrochloride to the suspension.

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- Stir the mixture at room temperature, then add pyridine dropwise. The pyridine acts as a base to neutralize the HCl generated during the reaction, driving the equilibrium towards oxime formation.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Remove the solvent under reduced pressure.
- Work up the reaction mixture by adding water and acidifying to a slightly acidic pH to precipitate the oxime.
- Filter, wash with water, and dry the resulting solid to obtain 2-hydroxy-5-methylacetophenone oxime.

Step 2: Chlorination and Cyclization

The second step involves an intramolecular cyclization of the oxime, facilitated by a chlorinating agent, to yield the final product.

- Rationale: The chlorinating agent, such as thionyl chloride, activates the oxime hydroxyl group, facilitating its departure and the subsequent nucleophilic attack by the phenolic oxygen to close the ring. The use of an anhydrous solvent is crucial to prevent hydrolysis of the chlorinating agent and intermediate species. Pyridine is used to scavenge the HCl produced.

Experimental Protocol:

- Dissolve the 2-hydroxy-5-methylacetophenone oxime in anhydrous tetrahydrofuran (THF) in the presence of pyridine.
- Cool the solution in an ice bath.
- Add a solution of a suitable chlorinating agent (e.g., thionyl chloride) in anhydrous THF dropwise, maintaining a low temperature.
- Allow the reaction to stir at room temperature for several hours, monitoring by TLC.

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- Upon completion, quench the reaction by carefully pouring it into cold water.
- Acidify the aqueous layer and extract the product with an organic solvent such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under vacuum.
- Purify the crude product by column chromatography on silica gel to obtain pure **3-Chloro-5-methylbenzo[d]isoxazole**.

Spectroscopic Characterization (Anticipated Data)

While experimental spectra for **3-Chloro-5-methylbenzo[d]isoxazole** are not publicly available, the expected features in ^{1}H and ^{13}C NMR spectra can be predicted based on the analysis of similar structures.[4][5]

^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons and the methyl group. The aromatic region would likely display a complex splitting pattern due to the substitution on the benzene ring.

- A singlet for the methyl group (CH_3) protons, likely in the range of δ 2.3-2.5 ppm.
- Signals for the three aromatic protons on the benzisoxazole ring system. Their chemical shifts and coupling patterns would be indicative of their positions relative to the other substituents.

^{13}C NMR Spectroscopy

The carbon NMR spectrum would provide information on all eight carbon atoms in the molecule.

- A signal for the methyl carbon (CH_3), typically in the aliphatic region (δ 20-25 ppm).
- Signals for the aromatic and heterocyclic carbons, with those bonded to electronegative atoms (N, O, Cl) appearing at higher chemical shifts. The quaternary carbons of the fused

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ring system would also be identifiable.

A comprehensive spectroscopic analysis, including IR and mass spectrometry, would be essential to fully confirm the structure and purity of the synthesized compound.

Conclusion and Future Directions

3-Chloro-5-methylbenzo[d]isoxazole, with its defined molecular weight and formula, represents a valuable target for synthesis and biological evaluation. Its structural similarity to known bioactive benzisoxazoles suggests a high potential for applications in drug discovery. The proposed synthetic route offers a reliable method for its preparation, enabling further investigation into its chemical reactivity and pharmacological profile. Future research should focus on the practical execution of this synthesis, full spectroscopic characterization of the compound, and screening for a range of biological activities to unlock its therapeutic potential.

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